

# Dihydrosinapyl Alcohol and its Relationship to Sinapyl Alcohol: A Technical Guide

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## Compound of Interest

Compound Name: Dihydrosinapyl alcohol

Cat. No.: B191096

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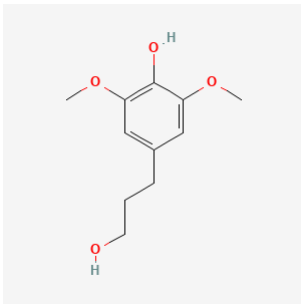
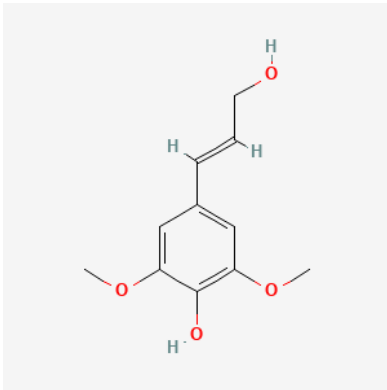
Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Dihydrosinapyl alcohol** and sinapyl alcohol are naturally occurring phenylpropanoids that play significant roles in plant biology and possess potential applications in various fields, including pharmacology and biotechnology. Sinapyl alcohol is a primary monolignol, a fundamental precursor in the biosynthesis of lignin, particularly in angiosperms.[1] **Dihydrosinapyl alcohol**, a closely related compound, is also found in nature and can be derived from lignocellulose.[2] This technical guide provides a comprehensive overview of the chemical properties, biosynthesis, and known biological activities of these two compounds, with a focus on their relationship and potential for further research and development.

## Chemical and Physical Properties

Sinapyl alcohol and **dihydrosinapyl alcohol** share a common 4-hydroxy-3,5-dimethoxyphenyl core structure, differing only in the saturation of the propanoid side chain. This structural difference influences their chemical reactivity and physical properties.

Property	Dihydrosinapyl alcohol	Sinapyl alcohol
IUPAC Name	4-(3-hydroxypropyl)-2,6-dimethoxyphenol	4-(3-hydroxyprop-1-en-1-yl)-2,6-dimethoxyphenol
Synonyms	Benzenepropanol, 4-hydroxy-3,5-dimethoxy-[3]	Sinapoyl alcohol, 4-Hydroxy-3,5-dimethoxycinnamyl alcohol
CAS Number	20736-25-8[4]	537-33-7
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>4</sub> [5]	C <sub>11</sub> H <sub>14</sub> O <sub>4</sub>
Molecular Weight	212.24 g/mol [5]	210.23 g/mol
Chemical Structure		
Physical State	Solid	Colorless solid
Purity (Typical)	97%	Not specified
Storage	Sealed in dry, room temperature	2°C - 8°C, under inert gas

## Biosynthesis and Metabolic Relationship

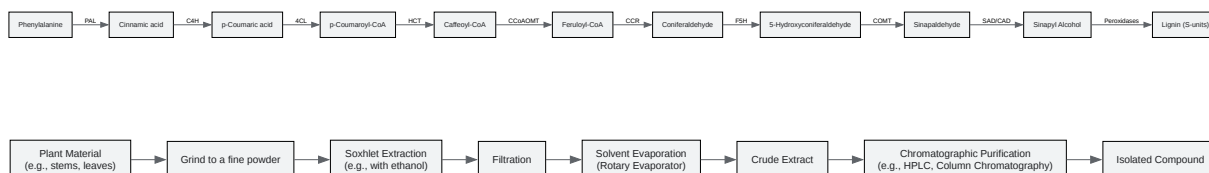
Sinapyl alcohol is a key intermediate in the phenylpropanoid pathway, which is responsible for the synthesis of a wide variety of plant secondary metabolites, including lignin, flavonoids, and stilbenes. The biosynthesis of sinapyl alcohol is a well-characterized enzymatic process.

The metabolic relationship of **dihydrosinapyl alcohol** to sinapyl alcohol is not as clearly defined in the scientific literature. It is plausible that **dihydrosinapyl alcohol** is formed through the reduction of the double bond in the side chain of sinapyl alcohol or a precursor like

sinapaldehyde. This could occur as a catabolic process or a specific biosynthetic side branch. Its presence in lignocellulose suggests it may also be a product of lignin degradation.

## Sinapyl Alcohol Biosynthesis Pathway

The biosynthesis of sinapyl alcohol begins with the amino acid phenylalanine and proceeds through a series of enzymatic reactions. The key enzymes involved are Phenylalanine Ammonia-Lyase (PAL), Cinnamate 4-hydroxylase (C4H), 4-Coumarate:CoA Ligase (4CL), Cinnamoyl-CoA Reductase (CCR), Ferulate 5-hydroxylase (F5H), Caffeic Acid O-methyltransferase (COMT), and Cinnamyl Alcohol Dehydrogenase (CAD)/Sinapyl Alcohol Dehydrogenase (SAD).



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